

Spectroscopic Analysis of 4-Ethyldeca-3,6-diene: A Methodological Overview

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Compound of Interest

Compound Name: 4-Ethyldeca-3,6-diene

Cat. No.: B15174436

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Researchers, scientists, and drug development professionals often rely on a combination of spectroscopic techniques to elucidate and confirm the structure of novel chemical entities. This guide outlines the typical experimental workflow and data analysis process for a compound such as **4-Ethyldeca-3,6-diene**, for which specific experimental data is not publicly available. The following sections detail the standard methodologies that would be employed in its analysis.

Experimental Protocols

In the absence of specific literature reporting the spectroscopic analysis of **4-Ethyldeca-3,6-diene**, this section describes generalized experimental protocols for obtaining the necessary Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR (Proton NMR):** A sample of the purified compound would be dissolved in a deuterated solvent, such as chloroform- d (CDCl_3), and transferred to an NMR tube. The spectrum would be acquired on a 300 or 500 MHz NMR spectrometer. Chemical shifts would be reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard. The data would reveal the number of different types of protons, their chemical environment, and their proximity to other protons through spin-spin coupling.
- ^{13}C NMR (Carbon-13 NMR):** A ^{13}C NMR spectrum would be obtained using the same sample and spectrometer. This technique provides information on the number and types of carbon

atoms in the molecule, including those in alkyl chains and double bonds.

Infrared (IR) Spectroscopy:

- An IR spectrum would be recorded using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the neat liquid sample would be placed between two potassium bromide (KBr) plates. The spectrum would be recorded over a range of 4000 to 400 cm^{-1} . The resulting spectrum would be analyzed for characteristic absorption bands corresponding to specific functional groups, such as C-H stretches of alkanes and alkenes, and C=C stretches of the diene system.

Mass Spectrometry (MS):

- Mass spectral data would be acquired using a mass spectrometer, typically with an electron ionization (EI) source. The sample would be introduced into the instrument, ionized, and the resulting fragments separated based on their mass-to-charge ratio (m/z). The molecular ion peak would confirm the molecular weight of the compound. The fragmentation pattern would provide valuable information about the structure of the molecule.

Data Presentation

While experimental data for **4-Ethyldec-3,6-diene** is not available, the following tables illustrate how such data would be structured for clear presentation and interpretation.

Table 1: Predicted ^1H NMR Data for **4-Ethyldec-3,6-diene**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Predicted Values	e.g., t, q, m	e.g., 3H, 2H	e.g., $-\text{CH}_3$, $=\text{CH}-$

Table 2: Predicted ^{13}C NMR Data for **4-Ethyldec-3,6-diene**

Chemical Shift (ppm)	Assignment
Predicted Values	e.g., $-\text{CH}_3$, $-\text{CH}_2-$, $=\text{CH}-$, $=\text{C}<$

Table 3: Key IR Absorption Bands for **4-Ethyldec-3,6-diene**

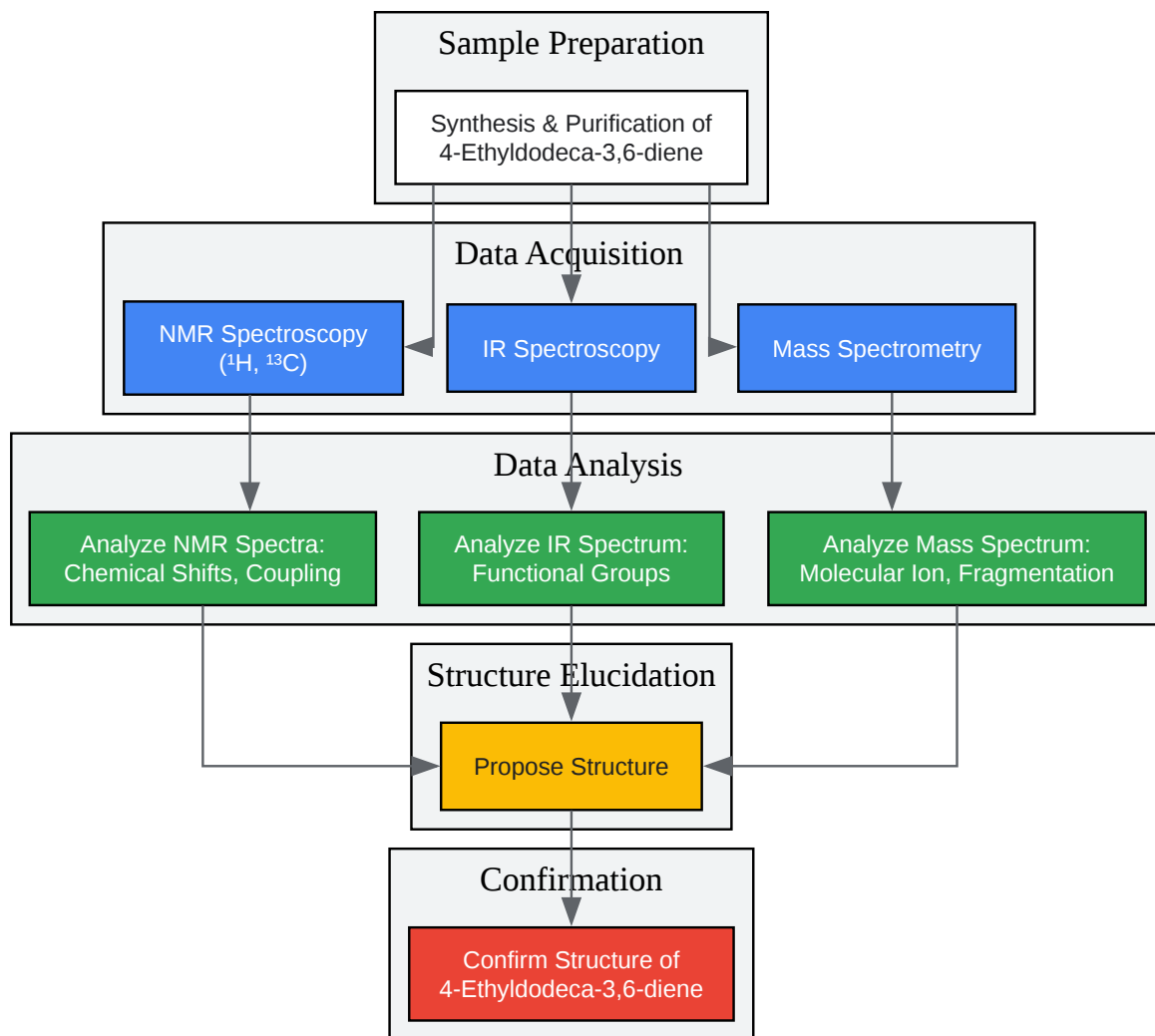
Wavenumber (cm ⁻¹)	Intensity	Functional Group
Predicted Values	e.g., s, m, w	e.g., C-H (sp ³), C-H (sp ²), C=C

Table 4: Mass Spectrometry Data for **4-Ethyldec-3,6-diene**

m/z	Relative Intensity (%)	Assignment
Predicted M+ peak	Predicted Value	Molecular Ion (M ⁺)
Predicted Fragments	Predicted Values	Fragment Ions

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis and structure elucidation of a molecule like **4-Ethyldec-3,6-diene**.



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Spectroscopic Analysis Workflow

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